

Cicletanine-d4 Hydrochloride storage conditions

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Compound Focus: Cicletanine-d4 Hydrochloride

CAS No.: 1189491-41-5

Cat. No.: S864552

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Storage & Handling Specifications

The table below summarizes the key storage information for **Cicletanine-d4 Hydrochloride**:

Specification	Details
Recommended Storage Temperature	-20°C Freezer [1]
Physical Form	Solid [1]
Appearance	Tan solid [1]
Solubility	Soluble in DMSO and Methanol [1] [2]

Frequently Asked Questions

- Q: What is the chemical formula and molecular weight of **Cicletanine-d4 Hydrochloride**?
 - A: The molecular formula is $C_{14}H_9D_4Cl_2NO_2$, and the molecular weight is **302.19 g/mol** [3] [1] [2].

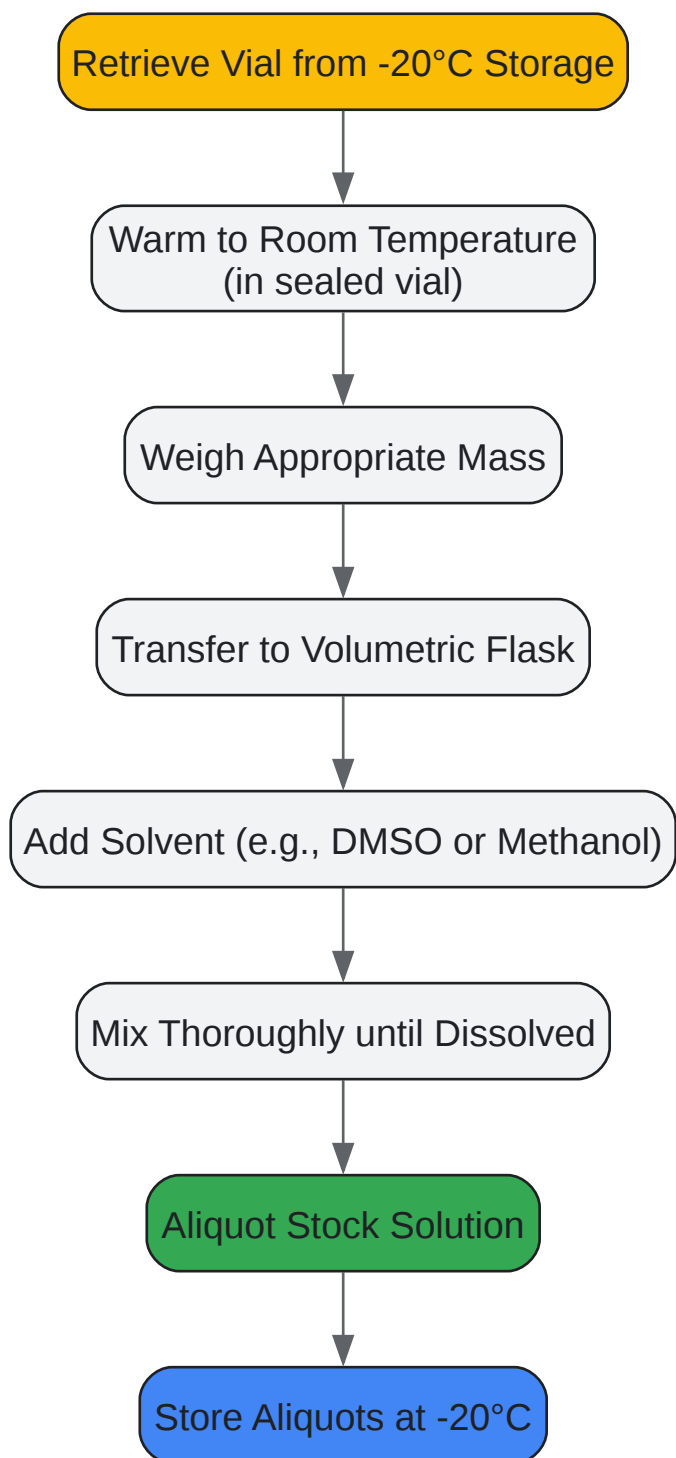
- **Q: What is the primary application of this compound in research?**
 - **A: Cicletanine-d4 Hydrochloride** is a deuterium-labeled compound. It is used as an **internal standard** for quantitative analysis using techniques like LC-MS, GC-MS, or as a **tracer** in drug metabolism and pharmacokinetic studies [2].

Troubleshooting Guide

- **Problem: The compound does not dissolve properly.**
 - **Solution:** The certificate of analysis indicates solubility in **DMSO and Methanol**. Use these solvents for preparation. Always allow the product to warm to room temperature before opening the vial to prevent condensation of moisture, which could affect solubility and stability.
- **Problem: The physical appearance of the compound does not match expectations.**
 - **Solution: Cicletanine-d4 Hydrochloride** is described as a **tan solid** [1]. Slight variations in color between lots are possible, but any major discrepancy should be investigated by checking the lot-specific Certificate of Analysis from the supplier.

Experimental Workflow for Reconstitution

For a typical workflow when preparing a stock solution of **Cicletanine-d4 Hydrochloride**, the following diagram outlines the key steps:



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Key Technical Notes

- **Handling Precautions:** The product is labeled "**For Research Use Only. Not Intended for Diagnostic or Therapeutic Use**" [3] [2].
- **Data Verification:** It is critical to refer to the **lot-specific Certificate of Analysis (CoA)** from the supplier for the most accurate and precise data, as the information here is general.

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References

1. Cicletanine-d4 Hydrochloride | 1189491-41-5 [amp.chemicalbook.com]
2. Cicletanine-d4 hydrochloride | Stable Isotope [medchemexpress.com]
3. Cicletanine-d4 Hydrochloride [scbt.com]

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